

Spectroscopic data of (4-Amino-2,5-dichlorophenyl)acetic acid

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Compound of Interest

Compound Name: (4-Amino-2,5-dichlorophenyl)acetic acid

Cat. No.: B8664595

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Spectroscopic Elucidation and Analytical Validation of **(4-Amino-2,5-dichlorophenyl)acetic Acid**: A Core Intermediate in VLA-4 Antagonist Development

The Chemical and Biological Context

In the landscape of modern drug development, the precision of synthetic intermediates dictates the efficacy and safety of the final Active Pharmaceutical Ingredient (API). **(4-Amino-2,5-dichlorophenyl)acetic acid** (CAS: 224648-18-4) is a critical structural building block in the synthesis of Very-Late-Antigen-4 (VLA-4) antagonists[1].

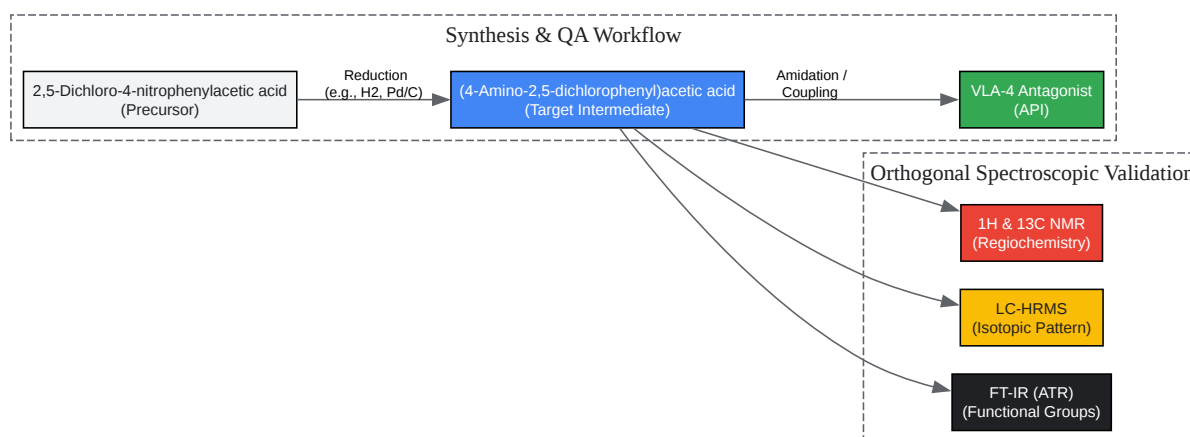
VLA-4 ($\alpha 4 \beta 1$ integrin) is a cellular adhesion molecule expressed on the surface of leukocytes. It facilitates the migration of these immune cells across the blood-brain barrier and into inflamed tissues by binding to the Vascular Cell Adhesion Molecule-1 (VCAM-1)[2]. Pathological overactivity of this pathway is a hallmark of severe autoimmune and allergic inflammatory diseases, including multiple sclerosis (MS) and experimental autoimmune encephalomyelitis (EAE)[3]. By utilizing **(4-Amino-2,5-dichlorophenyl)acetic acid** as a precursor, medicinal chemists can synthesize potent small-molecule VLA-4 antagonists that disrupt this integrin-ligand interaction, thereby halting the cycle of chronic inflammation[2].

As a Senior Application Scientist, I approach the characterization of this intermediate not merely as a routine QA/QC step, but as a fundamental requirement for downstream success. The presence of two chlorine atoms and an amino group on the phenyl ring makes the regiochemistry highly susceptible to isomeric impurities during the reduction of its precursor, 2,5-dichloro-4-nitrophenylacetic acid[1]. Therefore, a multi-modal, self-validating spectroscopic approach is mandatory.

Structural Elucidation Strategy & Causality

To establish a definitive structural profile, we must employ orthogonal analytical techniques. Each method is chosen based on specific chemical causalities:

- Nuclear Magnetic Resonance (NMR): Used to confirm the para-relationship of the two aromatic protons. The electron-donating amine and electron-withdrawing halogens create distinct shielding environments, allowing us to map the backbone connectivity.
- High-Resolution Mass Spectrometry (LC-HRMS): Essential for validating the di-chloro substitution. Chlorine's unique natural isotopic distribution (^{35}Cl and ^{37}Cl in a ~3:1 ratio) produces a highly specific A / A+2 / A+4 isotopic signature that serves as an internal validation of the molecular formula.
- Fourier-Transform Infrared Spectroscopy (FT-IR): Utilized to confirm the successful reduction of the nitro group to a primary amine, while ensuring the carboxylic acid moiety remains intact.



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Caption: Workflow demonstrating the synthesis of the VLA-4 intermediate and its orthogonal QA/QC validation.

Spectroscopic Data Analysis

^1H and ^{13}C NMR Data

The ^1H NMR spectrum provides definitive proof of the regiochemistry. Because the compound contains both a basic amine and an acidic carboxyl group, it can exhibit zwitterionic behavior, leading to poor solubility in non-polar solvents like CDCl_3 . Therefore, Methanol- d_4 (CD_3OD) is the solvent of choice. It disrupts intermolecular hydrogen bonding, yielding sharp, highly resolved peaks[1].

Table 1: ^1H NMR Data (400 MHz, CD_3OD)[1]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality / Mechanistic Rationale
7.17	Singlet (s)	1H	Aromatic H-6	Deshielded by the adjacent electronegative Cl atom and the mildly electron-withdrawing acetic acid moiety.
6.84	Singlet (s)	1H	Aromatic H-3	Shielded by the strong electron-donating resonance effect (+M) of the ortho-amino ($-NH_2$) group, shifting it upfield.
4.88	Broad singlet (brs)	1H	HOD / Exchange	Represents the rapid exchange of labile $-NH_2$ and $-COOH$ protons with the deuterated solvent (CD_3OD).

| 3.59 | Singlet (s) | 2H | Aliphatic $-CH_2-$ | Isolated methylene group between the aromatic ring and the carbonyl carbon; no adjacent protons to couple with. |

Table 2: Predicted ^{13}C NMR Data (100 MHz, CD_3OD)

Chemical Shift (δ , ppm)	Assignment	Causality / Mechanistic Rationale
~174.0	C=O (Carboxyl)	Highly deshielded carbonyl carbon of the acetic acid group.
~143.5	C-4 (Ar-NH ₂)	Deshielded by the electronegative nitrogen atom directly attached to the ring.
~131.0, ~116.5	C-6, C-3 (Ar-H)	C-6 is deshielded by Cl; C-3 is strongly shielded by the ortho +M effect of the amine.
~125.0, ~120.0	C-2, C-5 (Ar-Cl)	Quaternary carbons attached to the heavy, electronegative chlorine atoms.

| ~38.5 | -CH₂- (Aliphatic)| Typical shift for a methylene carbon flanked by an aromatic ring and a carbonyl. |

High-Resolution Mass Spectrometry (HRMS)

For LC-HRMS, Electrospray Ionization in Negative Mode (ESI-) is selected. The carboxylic acid moiety readily loses a proton to form a stable [M-H]⁻ anion. The two electron-withdrawing chlorine atoms further stabilize this conjugate base via inductive effects, ensuring massive signal intensity without unwanted in-source fragmentation.

Table 3: HRMS Data (ESI-TOF, Negative Ion Mode)

Ion Species	Theoretical m/z	Relative Abundance	Diagnostic Value
$[M-H]^- (^{35}\text{Cl}_2)$	217.9781	100% (Base Peak)	Confirms the exact monoisotopic mass of the deprotonated molecule.
$[M-H]^- (^{35}\text{Cl}^{37}\text{Cl})$	219.9751	~65%	Validates the presence of exactly two chlorine atoms (A+2 isotope).

| $[M-H]^- (^{37}\text{Cl}_2)$ | 221.9722 | ~11% | Confirms the A+4 isotopic signature of a dichloro-aromatic system. |

FT-IR Spectroscopy

Table 4: Key FT-IR Bands (ATR, Solid State)

Wavenumber (cm ⁻¹)	Vibration Type	Diagnostic Value
~3450, ~3350	N-H Stretch (Doublet)	Confirms the presence of a primary amine (symmetric and asymmetric stretches).
~3200 – 2500	O-H Stretch (Broad)	Characteristic of the strongly hydrogen-bonded carboxylic acid dimer.
~1710	C=O Stretch (Strong)	Confirms the carbonyl group of the acetic acid moiety.

| ~1050 | C-Cl Stretch | Indicates aromatic halogenation. |

Experimental Methodologies & Self-Validating Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. This means the output of one step inherently verifies the assumptions of the previous step.

Protocol 1: NMR Sample Preparation and Acquisition

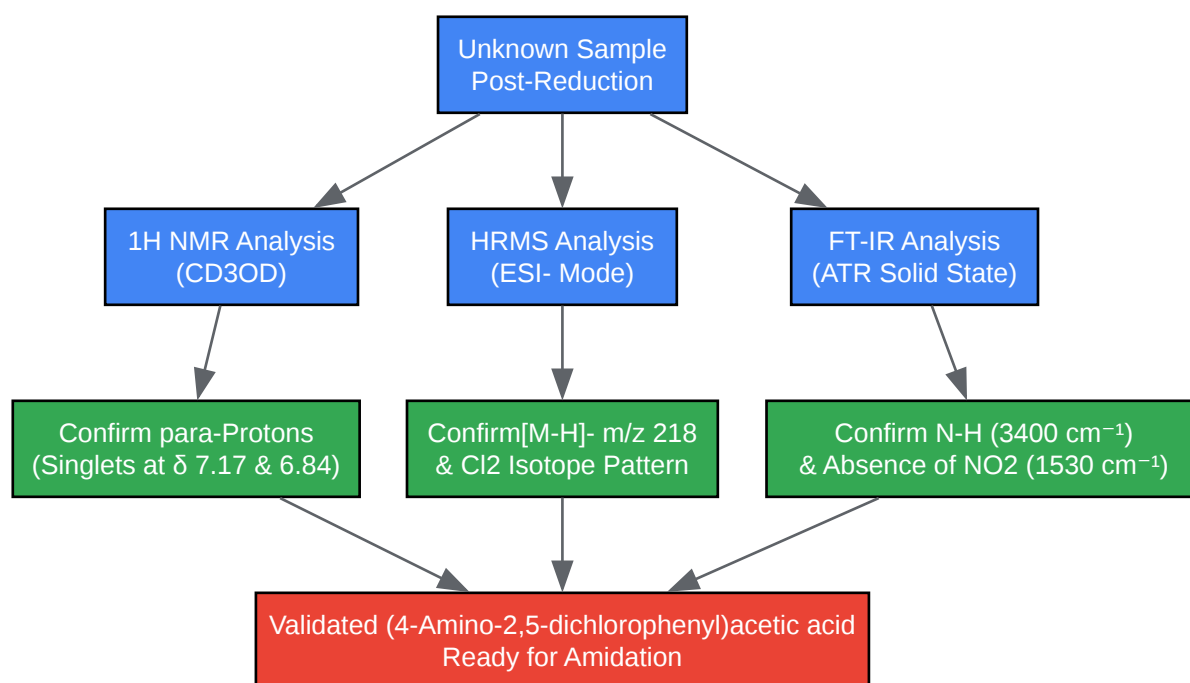
- **Solvent Selection:** Weigh exactly 10.0 mg of the intermediate and dissolve in 0.6 mL of CD₃OD. Causality: CD₃OD ensures complete dissolution of the zwitterionic-like compound, preventing peak broadening associated with aggregation in CDCl₃.
- **Acquisition:** Acquire the ¹H spectrum at 400 MHz with a minimum of 16 scans. Set the relaxation delay (D1) to 2.0 seconds to ensure complete relaxation of the isolated methylene protons.
- **Self-Validation:** Integrate the aliphatic singlet at δ 3.59 to exactly 2.00. The two aromatic singlets (δ 7.17 and 6.84) must subsequently integrate to 1.00 ± 0.05 each. If they do not, it indicates either co-eluting impurities or incomplete reduction of the nitro precursor.

Protocol 2: LC-HRMS Isotopic Profiling

- **Sample Prep:** Dilute the sample to 1 μ g/mL in a 50:50 mixture of LC-MS grade Water:Acetonitrile containing 0.1% Formic Acid.
- **Ionization:** Inject 2 μ L into the ESI source operating in negative mode. Causality: While formic acid is typically used for positive mode, its presence in low concentrations helps maintain sharp chromatographic peak shapes, while the inherent acidity of the analyte still allows dominant [M-H]⁻ formation in the source.
- **Self-Validation:** Extract the ion chromatogram for m/z 217.97. The system is self-validated by overlaying the theoretical di-chloro isotopic distribution (100 : 65 : 11) over the observed mass spectrum. A deviation of >5% in relative abundance indicates halogen scrambling or a mono-dechlorinated impurity.

Protocol 3: Attenuated Total Reflectance (ATR) FT-IR

- Analysis: Place 2-3 mg of the raw crystalline powder directly onto the diamond crystal of the ATR-FTIR spectrometer. Apply consistent pressure using the anvil.
- Causality: ATR requires zero sample preparation (e.g., no KBr pellet pressing). This preserves the native crystalline polymorphic state of the intermediate, which is crucial for batch-to-batch consistency in pharmaceutical manufacturing.
- Self-Validation: The absence of a strong asymmetric stretching band near 1530 cm^{-1} and symmetric stretch near 1350 cm^{-1} (characteristic of the $-\text{NO}_2$ group) definitively validates that the catalytic reduction step was 100% successful.



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Caption: Logical decision tree for the self-validating spectroscopic integration of the intermediate.

Conclusion

The rigorous spectroscopic characterization of **(4-Amino-2,5-dichlorophenyl)acetic acid** is not merely an analytical formality; it is the gateway to synthesizing safe and effective VLA-4 antagonists. By combining the regiochemical mapping of ^1H NMR, the isotopic precision of LC-HRMS, and the functional group verification of FT-IR, researchers can establish a closed-loop,

self-validating analytical framework. This ensures that downstream amidation steps proceed with high fidelity, ultimately accelerating the development of therapeutics for severe autoimmune and inflammatory conditions.

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